

Long-Term Environmental Fate of Neburon: A Technical Guide

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Compound of Interest

Compound Name: **Neburon**

Cat. No.: **B166421**

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Introduction

Neburon is a selective, systemic herbicide belonging to the phenylurea class, primarily used for pre-emergence control of broadleaf weeds and annual grasses in various crops. Its efficacy is attributed to the inhibition of photosynthesis at photosystem II. Understanding the long-term environmental fate of **Neburon** is crucial for assessing its potential ecological impact and ensuring its safe use. This technical guide provides an in-depth overview of the persistence, mobility, and degradation of **Neburon** in the environment, compiling available quantitative data, detailing experimental methodologies, and visualizing key pathways.

Physicochemical Properties

A summary of **Neburon**'s key physicochemical properties is presented in Table 1. These properties influence its behavior and transport in the environment.

Property	Value	Source
Molecular Weight	275.17 g/mol	[PubChem CID: 11145]
Water Solubility	4.8 mg/L at 24°C	[USDA ARS]
Vapor Pressure	Negligible at room temperature	[USDA ARS]
Octanol-Water Partition Coefficient (log K _{ow})	3.80	[USDA ARS]

Environmental Persistence and Degradation

The persistence of **Neburon** in the environment is determined by a combination of biotic and abiotic degradation processes.

Abiotic Degradation

Hydrolysis: **Neburon** is relatively stable to hydrolysis. The hydrolysis rate constant has been reported to be 0.004 per day, indicating a slow degradation process in aqueous environments in the absence of microbial activity.

Photolysis: While specific data on the photolysis of **Neburon** is limited, phenylurea herbicides, in general, are susceptible to photodegradation in water and on soil surfaces.

Biotic Degradation

Microbial degradation is the primary pathway for the dissipation of **Neburon** in soil. The typical aerobic soil metabolism half-life (DT₅₀) for **Neburon** is approximately 120 days.

Environmental Mobility

The movement of **Neburon** in the environment is primarily governed by its sorption to soil and sediment particles.

Soil Sorption

Neburon exhibits moderate to high sorption to soil, which limits its potential for leaching into groundwater. The extent of sorption is influenced by soil properties such as organic carbon

content and clay content. The soil sorption coefficient (Koc) for **Neburon** is reported to be in the range of 2500 to 3111 cm³/g, with a Kd value of 24.

Table 2: Summary of Quantitative Environmental Fate Data for **Neburon**

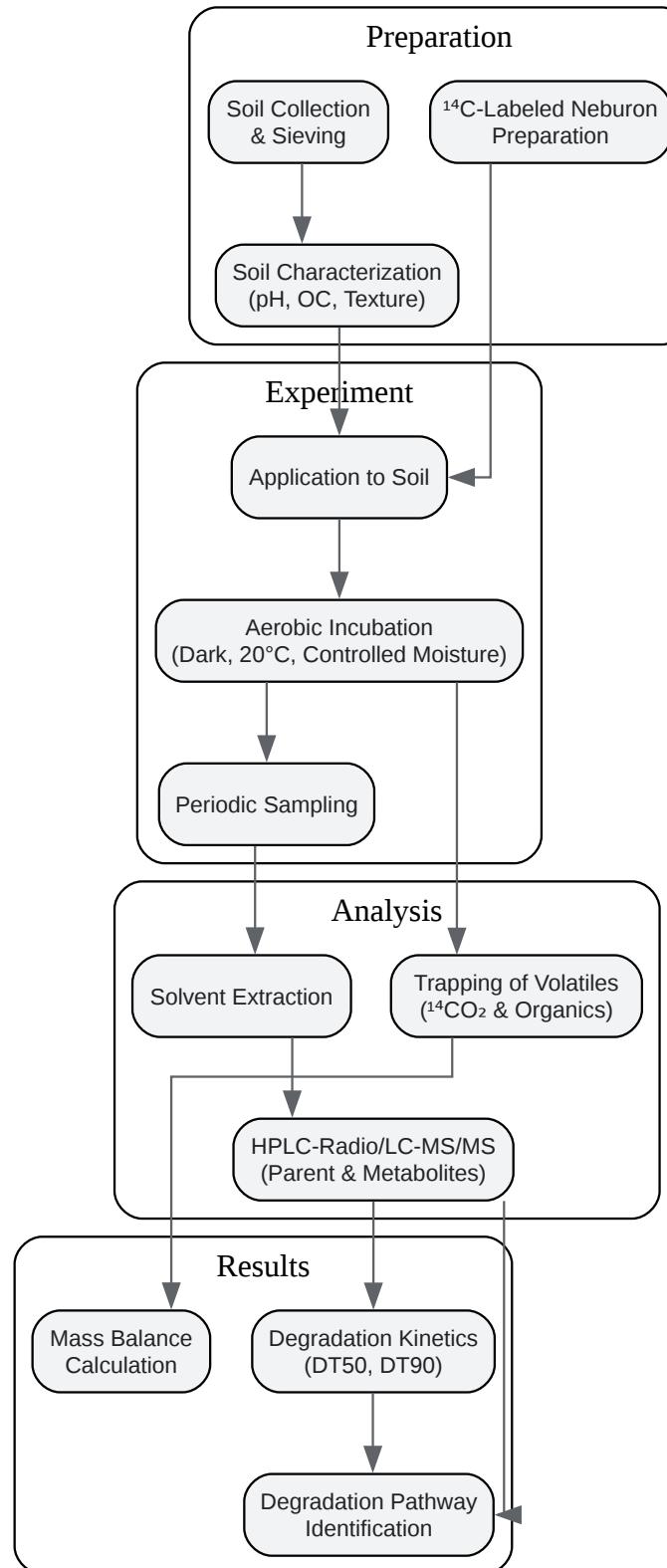
Parameter	Value	Environmental Compartment	Reference
Soil Aerobic Metabolism Half-life (DT50)	120 days	Soil	AERU University of Hertfordshire
Hydrolysis Rate Constant	0.004 day ⁻¹	Water	USDA ARS
Soil Sorption Coefficient (Koc)	2500 - 3111 cm ³ /g	Soil	USDA ARS
Soil Distribution Coefficient (Kd)	24 cm ³ /g	Soil	(ResearchGate)

Degradation Pathway of **Neburon**

While a definitive degradation pathway for **Neburon** has not been fully elucidated in the available literature, a proposed pathway can be inferred based on the well-documented degradation of other phenylurea herbicides such as diuron, isoproturon, and linuron.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) [\[5\]](#) The primary microbial degradation mechanism for phenylurea herbicides involves a two-step process:

- N-dealkylation: The initial and often rate-limiting step is the sequential removal of the alkyl groups (in the case of **Neburon**, a butyl and a methyl group) from the urea nitrogen atom. This process is typically mediated by microbial monooxygenase enzymes.
- Hydrolysis: Following dealkylation, the resulting phenylurea derivative is hydrolyzed by amidase or hydrolase enzymes, cleaving the urea bridge to yield a substituted aniline (3,4-dichloroaniline for **Neburon**) and other smaller molecules that can be further mineralized.

Proposed Microbial Degradation Pathway for **Neburon**



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